Section 1: Introduction to the Substituted Benzaldehyde Scaffold

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Compound of Interest

Compound Name:	*3,5-Dimethyl-4-Methoxybenzaldehyde*
CAS No.:	*39250-90-3*
Cat. No.:	*B1302058*

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Benzaldehyde and its derivatives represent a class of "privileged structures" in the fields of medicinal chemistry, materials science, and agrochemicals. The aromatic aldehyde functionality serves as a versatile synthetic handle for a multitude of chemical transformations, while the substitution pattern on the aromatic ring allows for the fine-tuning of electronic, steric, and physicochemical properties. This guide focuses on **3,5-Dimethyl-4-methoxybenzaldehyde**, a specific polysubstituted benzaldehyde, and provides a comparative analysis of its structurally related analogs.

As a Senior Application Scientist, the intent of this document is not merely to present data, but to provide a cohesive narrative that explains the causality behind experimental choices and highlights the structure-activity relationships (SAR) that govern the utility of these compounds. We will delve into robust synthesis strategies, comparative reactivity profiles, and key applications, grounding all mechanistic claims and protocols in authoritative literature. This guide is designed for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this valuable chemical scaffold.

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Section 2: The Core Compound: 3,5-Dimethyl-4-Methoxybenzaldehyde

3,5-Dimethyl-4-methoxybenzaldehyde (also known as 2,5-Dimethyl-p-anisaldehyde) is a solid organic compound characterized by a benzaldehyde core with two methyl groups positioned meta to the aldehyde and a methoxy group at the para position. This specific arrangement of electron-donating groups (two methyl, one methoxy) significantly influences the molecule's reactivity and biological interactions.

Physicochemical and Spectroscopic Properties

The physical and chemical properties of the core compound are summarized below. These properties are critical for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source(s)
CAS Number	6745-75-1	[1]
Molecular Formula	$C_{10}H_{12}O_2$	[1]
Molecular Weight	164.20 g/mol	[1]
Appearance	Solid	
Melting Point	31-35 °C (lit.)	
Boiling Point	147-149 °C / 12 mmHg (lit.)	
IUPAC Name	2,5-Dimethyl-4-methoxybenzaldehyde	

Spectroscopic analysis is essential for structural confirmation. Key expected vibrational modes in an IR spectrum would include a strong C=O stretch for the aldehyde group and C-H stretches for the aromatic and methyl groups.[2] ^{1}H-NMR spectroscopy would reveal distinct signals for the aldehyde proton, aromatic protons, methoxy protons, and methyl protons, with chemical shifts influenced by their respective electronic environments.

Synthesis Strategies: A Rational Approach

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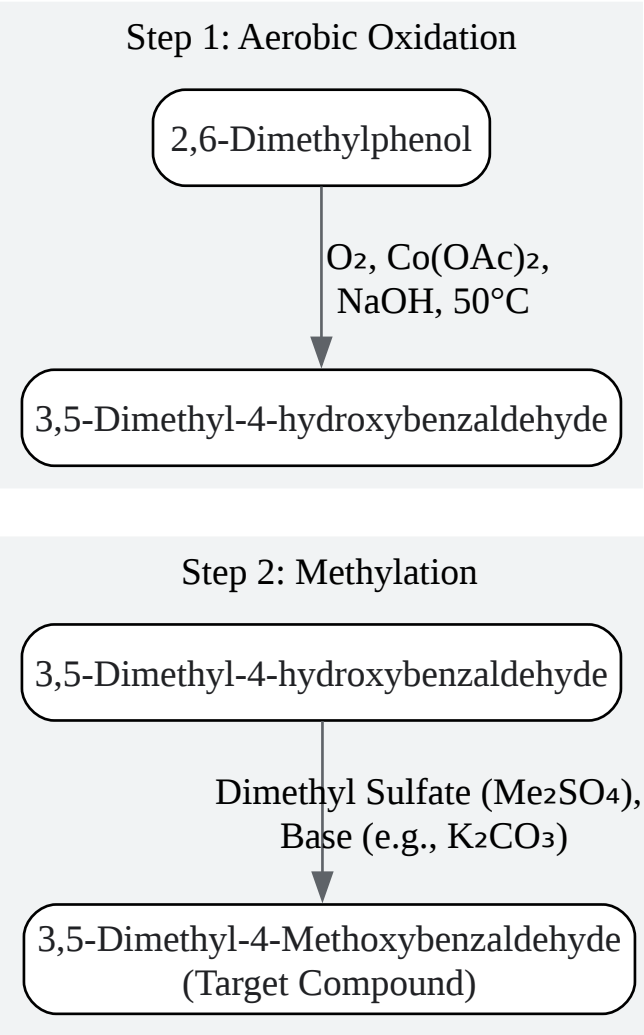
A robust and efficient synthesis of **3,5-Dimethyl-4-methoxybenzaldehyde** is paramount for its utilization. A logical and field-proven approach involves a two-step process starting from a readily available precursor, 2,6-dimethylphenol. This strategy is predicated on first introducing a formyl group to create a hydroxylated intermediate, followed by methylation.

Step 1: Synthesis of 3,5-Dimethyl-4-hydroxybenzaldehyde The precursor, 3,5-Dimethyl-4-hydroxybenzaldehyde, can be synthesized via the aerobic oxidation of p-substituted phenols.[3] A particularly effective method involves the cobalt-catalyzed aerobic oxidation of 2,6-dimethylphenol.[3] This "green chemistry" approach is advantageous as it utilizes molecular oxygen as the oxidant and avoids harsh or stoichiometric oxidizing agents.[3]

Step 2: Methylation of 3,5-Dimethyl-4-hydroxybenzaldehyde The final step is the methylation of the phenolic hydroxyl group. A classic and highly reliable method is the Williamson ether synthesis, using a methylating agent like dimethyl sulfate (Me_2SO_4) in the presence of a base such as potassium carbonate (K_2CO_3) or sodium hydroxide (NaOH).[4][5] The base is crucial as it deprotonates the phenol to form the more nucleophilic phenoxide ion, which then attacks the electrophilic methyl group of the methylating agent. Dimethyl sulfate is a powerful and cost-effective reagent for this transformation, leading to high yields.[5]

The overall synthetic workflow is visualized below.

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Caption: Synthetic workflow for **3,5-Dimethyl-4-Methoxybenzaldehyde**.

Reactivity Profile

The reactivity of the aldehyde group in benzaldehydes is governed by the electrophilicity of the carbonyl carbon.[6] The presence of three electron-donating groups (two -CH_3, one -OCH_3) in **3,5-Dimethyl-4-methoxybenzaldehyde** increases the electron density on the aromatic ring and, by extension, on the carbonyl group. This effect decreases the electrophilicity of the carbonyl carbon, making it generally less reactive towards nucleophiles compared to unsubstituted benzaldehyde or benzaldehydes with electron-withdrawing groups.[6] This modulated reactivity can be advantageous for achieving selectivity in certain synthetic transformations.

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Section 3: A Comparative Analysis of Key Analogs

Understanding the properties of **3,5-Dimethyl-4-methoxybenzaldehyde** is enriched by comparing it to its structural analogs. Subtle changes in the position and nature of substituents can lead to dramatic differences in physical properties, reactivity, and biological activity.

Methoxy and Dimethyl Analogs

This class includes isomers and compounds with varying degrees of methylation and methoxylation.

Compound	Key Differentiating Feature(s)	Noteworthy Applications / Properties	Source(s)
3,5-Dimethoxybenzaldehyde	Two methoxy groups, no methyl groups. Solid.	Antifungal, anticancer, and antimicrobial properties.[7]	[7][8]
3,4-Dimethoxybenzaldehyde (Veratraldehyde)	Isomeric methoxy positioning. Solid.	Intermediate for pharmaceuticals; used in synthesis of (+)-lithospermic acid (anti-HIV activity).[9]	[9]
3,4,5-Trimethoxybenzaldehyde	Three methoxy groups. Solid.	Important intermediate for the antibacterial drug trimethoprim.[10] [11]	[11][12]
3,5-Dimethylbenzaldehyde	Lacks the para-methoxy group.	Intermediate for polypropylene nucleating agents.[13]	[13][14]
4-Methoxybenzaldehyde (p-Anisaldehyde)	Lacks the two meta-methyl groups. Liquid.	Widely used in fragrance and flavor industries; intermediate in synthesis.[15][16]	[15][16]

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Hydroxylated Precursors and Analogs

The hydroxylated analogs are not only crucial synthetic intermediates but often possess significant biological activity in their own right.

- 3,5-Dimethyl-4-hydroxybenzaldehyde: This is the direct precursor to our core compound.[3] The phenolic hydroxyl group makes it a potent antioxidant. Its structure is related to 2,6-xylenol.[17]
- Vanillin (4-Hydroxy-3-methoxybenzaldehyde): A well-known flavor compound, vanillin serves as a common starting material for various syntheses. Its structural similarity allows it to serve as a useful comparator in biological and chemical studies.
- Syringaldehyde (4-Hydroxy-3,5-dimethoxybenzaldehyde): This compound, readily derived from lignin, is a valuable bio-based building block. Its derivatives are explored for various biological activities.

Sterically Hindered Analogs

Introducing bulky substituents ortho to a hydroxyl or aldehyde group creates steric hindrance, which can dramatically alter reactivity and confer specific properties.

- 3,5-Di-tert-butyl-4-hydroxybenzaldehyde: This analog is a classic example of a sterically hindered phenol. The bulky tert-butyl groups stabilize the phenoxyl radical, making it an exceptionally potent antioxidant, often superior to butylated hydroxytoluene (BHT).[18] Its derivatives are widely studied for their antioxidant and anti-inflammatory properties.[18]

Section 4: Applications in Research and Development

The utility of **3,5-Dimethyl-4-methoxybenzaldehyde** and its analogs spans multiple scientific disciplines.

Scaffolds in Medicinal Chemistry

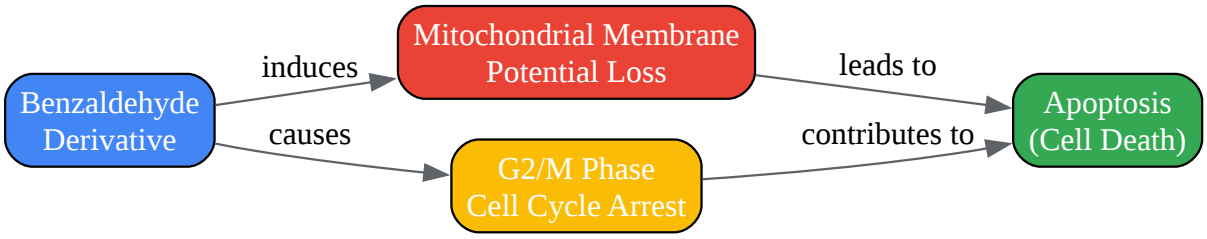
The substituted benzaldehyde motif is a cornerstone in drug discovery. Derivatives have shown a wide spectrum of biological activities.

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- Anticancer Activity: Many benzaldehyde derivatives, particularly those with methoxy substitutions, exhibit cytotoxic effects against various cancer cell lines.[7] The proposed mechanism often involves the induction of apoptosis (programmed cell death) and cell cycle arrest.[7][19]

- Antimicrobial and Antifungal Activity: 3,5-Dimethoxybenzaldehyde and its derivatives have demonstrated potential as antifungal and antimicrobial agents, making them promising leads for the development of new therapeutics to combat infectious diseases.[7]

- Enzyme Inhibition: Specific substitution patterns can lead to targeted inhibition of enzymes. For instance, certain benzyloxybenzaldehyde derivatives have been designed as selective inhibitors of aldehyde dehydrogenase 1A3 (ALDH1A3), an enzyme implicated in cancer stem cell survival.[20]



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Caption: Proposed mechanism of apoptosis induction by benzaldehyde derivatives.[7]

Building Blocks in Materials Science

Beyond medicine, these compounds are valuable in materials synthesis. For example, 3,5-dimethylbenzaldehyde is a key intermediate in the production of high-performance polypropylene nucleating and clarifying agents, which are non-toxic plastic additives used to improve the optical and physical properties of polymers, particularly for food packaging.[13]

Section 5: Experimental Protocols

The following protocols are provided as a guide for the synthesis and evaluation of the core compound. These are self-validating systems, grounded in established literature.

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Protocol: Synthesis of 3,5-Dimethyl-4-hydroxybenzaldehyde[5]

- Objective: To synthesize the hydroxylated precursor via cobalt-catalyzed aerobic oxidation.
- Materials: 2,6-Dimethylphenol, Cobalt(II) acetate tetrahydrate ($Co(OAc)_2 \cdot 4H_2O$), Sodium hydroxide (NaOH), Ethylene glycol, Water, Hydrochloric acid (2%), Chloroform, Anhydrous sodium sulfate.
- Procedure:
  - To a reaction vessel, add 2,6-dimethylphenol (5.0 mmol), $Co(OAc)_2 \cdot 4H_2O$ (0.05 mmol, 12 mg), and NaOH (5.0 mmol, 0.2 g).
  - Add a solvent mixture of ethylene glycol (5.0 mL) and water (0.25 mL).
  - Heat the mixture to 50 °C and bubble oxygen (O_2) at 1.0 atm through the stirred solution for 12 hours.
  - After cooling, add 2% hydrochloric acid (10.0 mL) to neutralize the mixture, followed by chloroform (10.0 mL).
  - Separate the chloroform phase. Extract the aqueous phase twice more with chloroform (2 x 10.0 mL).
  - Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the resulting residue by column chromatography on silica gel (eluent: petroleum ether/ethyl acetate, 5/1) to yield the product as a white solid.[3]

Protocol: Methylation to form 3,5-Dimethyl-4-Methoxybenzaldehyde (Adapted from[6][7])

- Objective: To methylate the phenolic hydroxyl group of the precursor.

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- Safety Warning: Methyl sulfate is toxic and should be handled with extreme care in a well-ventilated fume hood.[4]
- Materials: 3,5-Dimethyl-4-hydroxybenzaldehyde, Anhydrous potassium carbonate (K_2CO_3), Dimethyl sulfate (Me_2SO_4), Acetone.
- Procedure:
  - Dissolve 3,5-Dimethyl-4-hydroxybenzaldehyde (1.0 eq) in acetone in a round-bottom flask.
  - Add anhydrous potassium carbonate (approx. 2.5 eq).
  - Stir the suspension vigorously and add dimethyl sulfate (approx. 1.5 eq) dropwise.
  - Reflux the reaction mixture for 4-6 hours, monitoring by TLC until the starting material is consumed.
  - Cool the mixture and filter to remove the potassium carbonate.
  - Concentrate the filtrate under reduced pressure.
  - Decompose any excess dimethyl sulfate by carefully adding a small amount of concentrated ammonium hydroxide solution.
  - Dilute the residue with a large volume of water and extract with an organic solvent (e.g., ethyl acetate or ether).
  - Wash the organic layer with water, dry over anhydrous sodium sulfate, and evaporate to dryness to yield the crude product, which can be further purified by chromatography or distillation.

Protocol: MTT Assay for Preliminary Cytotoxicity Screening[9]

- Objective: To assess the effect of a synthesized compound on cancer cell viability.
- Principle: The MTT assay is a colorimetric method where viable cells with active mitochondrial dehydrogenases convert the yellow tetrazolium salt (MTT) into purple

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formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

- Procedure:
  - Seed cancer cells (e.g., HL-60) in a 96-well plate and allow them to attach overnight.
  - Prepare stock solutions of the test compound (e.g., in DMSO) and create serial dilutions.
  - Treat the cells with various concentrations of the test compound for a specified duration (e.g., 48 or 72 hours). Include an untreated control.
  - After treatment, replace the medium with fresh medium containing MTT solution.
  - Incubate for a few hours to allow formazan crystal formation.
  - Dissolve the formazan crystals in a solubilization solution (e.g., DMSO).
  - Measure the absorbance of the resulting purple solution using a microplate reader (e.g., at 570 nm).
  - Calculate the percentage of cell viability relative to the untreated control cells.

Section 6: Conclusion and Future Outlook

3,5-Dimethyl-4-methoxybenzaldehyde and its analogs are more than just simple chemical intermediates; they are a versatile class of compounds with tunable properties and a broad spectrum of potential applications. Their synthesis from readily available precursors, coupled with their diverse biological activities, makes them attractive targets for continued research. Future work should focus on expanding the library of analogs, conducting more comprehensive structure-activity relationship studies, and elucidating the precise molecular mechanisms behind their biological effects. The insights and protocols provided in this guide offer a solid foundation for researchers to explore and exploit the full potential of this valuable chemical scaffold.

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